

# ZONYL FS-300 performance in mixed ionic-electronic conductors

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## Compound Focus: ZONYL FS-300

CAS No.: 197664-69-0

Cat. No.: S1833096

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## Basic Properties of ZONYL FS-300

The table below summarizes the fundamental characteristics of **ZONYL FS-300** as reported by chemical suppliers and a research article.

Property	Specification / Value
CAS Number	197664-69-0 [1] [2] [3]
Chemical Name	ZONYL FS-300 [1] [3]
Type	Nonionic fluorosurfactant [4] [5]
Molecular Formula	$RfCH_2CH_2O(CH_2CH_2O)_xH$ [1] [2] [3]
Physical Form	Water-based solution; free of organic solvents [4] [5]
Density	~1.10 g/mL at 20 °C [1] [2] [3]
Reported Purity/Solids Content	~25% solids in H <sub>2</sub> O [2] or ~40% solids in H <sub>2</sub> O [3] [6]

Property	Specification / Value
Key Functional Role	Plasticizing effect, improves mechanical properties, promotes adhesion on hydrophobic surfaces [4]

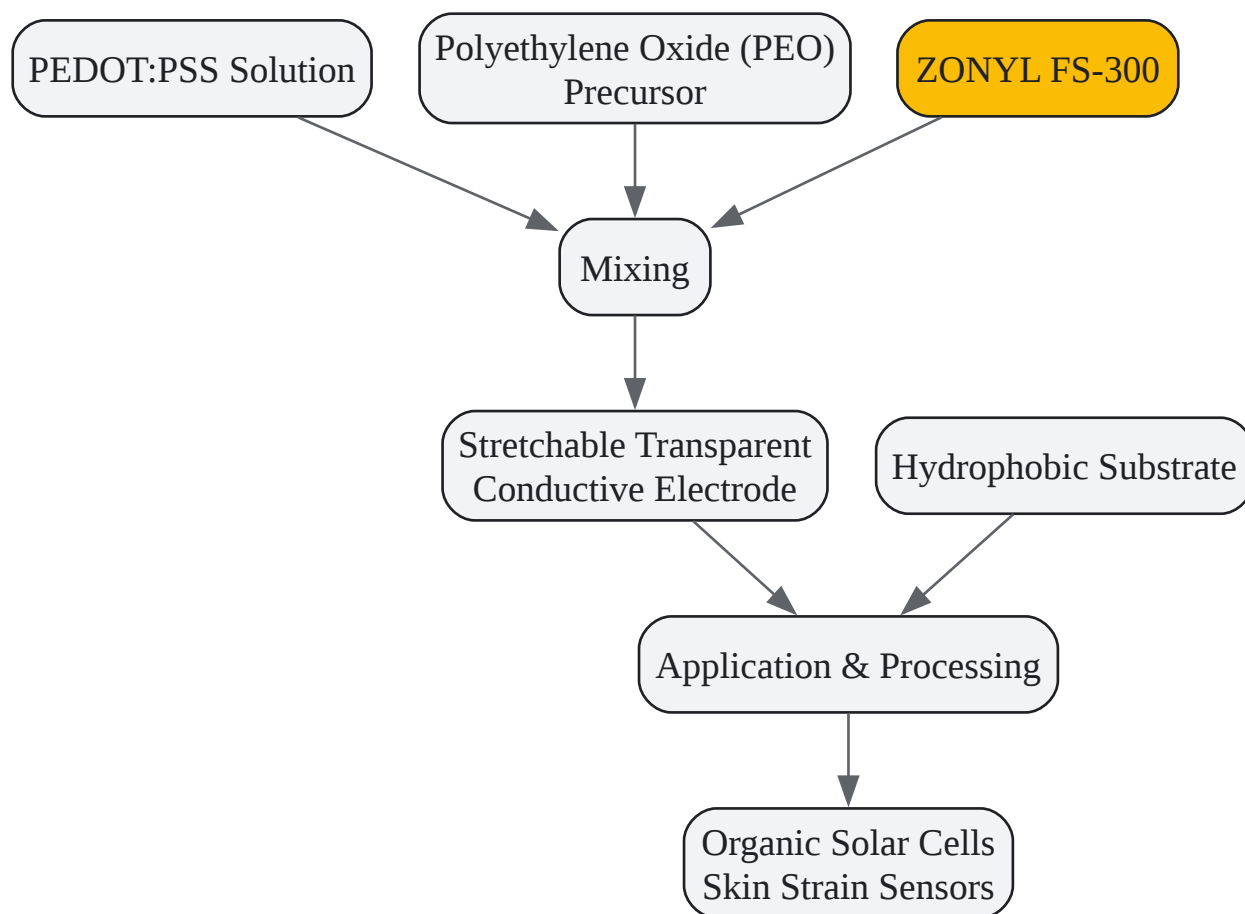
## Performance and Role in Conductive Materials

**ZONYL FS-300** plays a specific and functional role in the development of stretchable and transparent conductive electrodes, particularly in PEDOT:PSS-based systems [4].

- **Primary Function:** It acts as a **compatibility agent and processing aid**. Its key role is to promote the adhesion of the conductive polymer PEDOT:PSS onto hydrophobic substrate surfaces, which is crucial for fabricating devices [4].
- **Mechanical Enhancement:** It has a **plasticizing effect** on the base material, improving the mechanical properties of the electrode and making it more stretchable and robust [4].
- **Conductivity and Transparency:** When used in conjunction with polyethylene glycol methacrylate, it helps achieve a PEDOT:PSS/PEO electrode system that maintains both **conductivity and transparency** [4].

## Experimental Application and Workflow

The research by *Advanced Functional Materials* (2020) provides a clear example of how **ZONYL FS-300** is integrated into an experimental protocol. The diagram below outlines the general workflow for creating these stretchable transparent electrodes.



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#### Key Experimental Details:

- **Material System:** The electrode was developed using PEDOT:PSS with two additives: **ZONYL FS-300** and a **PEO precursor** [4].
- **Function of Additives:** The study found that **ZONYL FS-300** improved the mechanical properties and processing performance on elastic substrates, while the PEO precursor improved conductivity and elasticity [4].
- **Performance Outcome:** Electrodes fabricated with this method were used to create organic solar cells with a power conversion efficiency of **11.9%** and were also applied in prototype skin strain sensors [4].

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## References

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